

Navigating the Organosulfurverse: A Technical Guide to Expanding Chemical Space

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Compound of Interest

Compound Name: (Propylsulfinyl)acetic acid

CAS No.: 137375-80-5

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Executive Summary

Sulfur is the "chameleon" of medicinal chemistry. Capable of accessing oxidation states from -2 to +6 and expanding its coordination sphere beyond the octet rule, it offers a structural diversity unmatched by oxygen or nitrogen. Yet, for decades, medicinal chemistry has relied heavily on a narrow band of sulfur functionalities: simple sulfides, sulfonamides, and sulfones.

This guide explores the expanded organosulfur chemical space. We move beyond the "low-hanging fruit" to explore high-valency, three-dimensional pharmacophores like sulfoximines and sulfonimidamides, and the modular power of SuFEx (Sulfur(VI) Fluoride Exchange) click chemistry. This is a blueprint for designing molecules with superior solubility, metabolic stability, and novel intellectual property (IP) positioning.

Part 1: The Organosulfur Advantage

The Valency and Oxidation Spectrum

Unlike carbon or oxygen, sulfur's ability to utilize d-orbitals (or accessible low-lying antibonding orbitals) allows it to form hypervalent structures. This capability creates a non-linear

relationship between oxidation state and geometry, offering unique vectors for drug-target interactions.

Functional Group	Ox. [1] [2] State	Geometry	Key Feature	Drug Design Utility
Thioether (Sulfide)	-2	Bent	Lipophilic, metabolically labile (S-oxidation)	Linker, prodrugs (e.g., Omeprazole precursor)
Sulfoxide	+4	Pyramidal	Chiral sulfur, H-bond acceptor	Stereogenic center, polarity tuner
Sulfone	+6	Tetrahedral	Achiral, strong EWG, H-bond acceptor	Stable anchor, metabolic end-point
Sulfonamide	+6	Tetrahedral	Ionizable (N-H), H-bond donor/acceptor	Classic pharmacophore (antibiotics, diuretics)
Sulfoximine	+6	Tetrahedral	Chiral, addl. [3] [4] N-vector, high stability	Bioisostere of sulfone; improved solubility
Sulfonimidamide	+6	Tetrahedral	Chiral, basic or acidic (tunable)	Bioisostere of sulfonamide; hydrolytic stability

The "Neglected" Pharmacophores: Sulfoximines

The sulfoximine group (

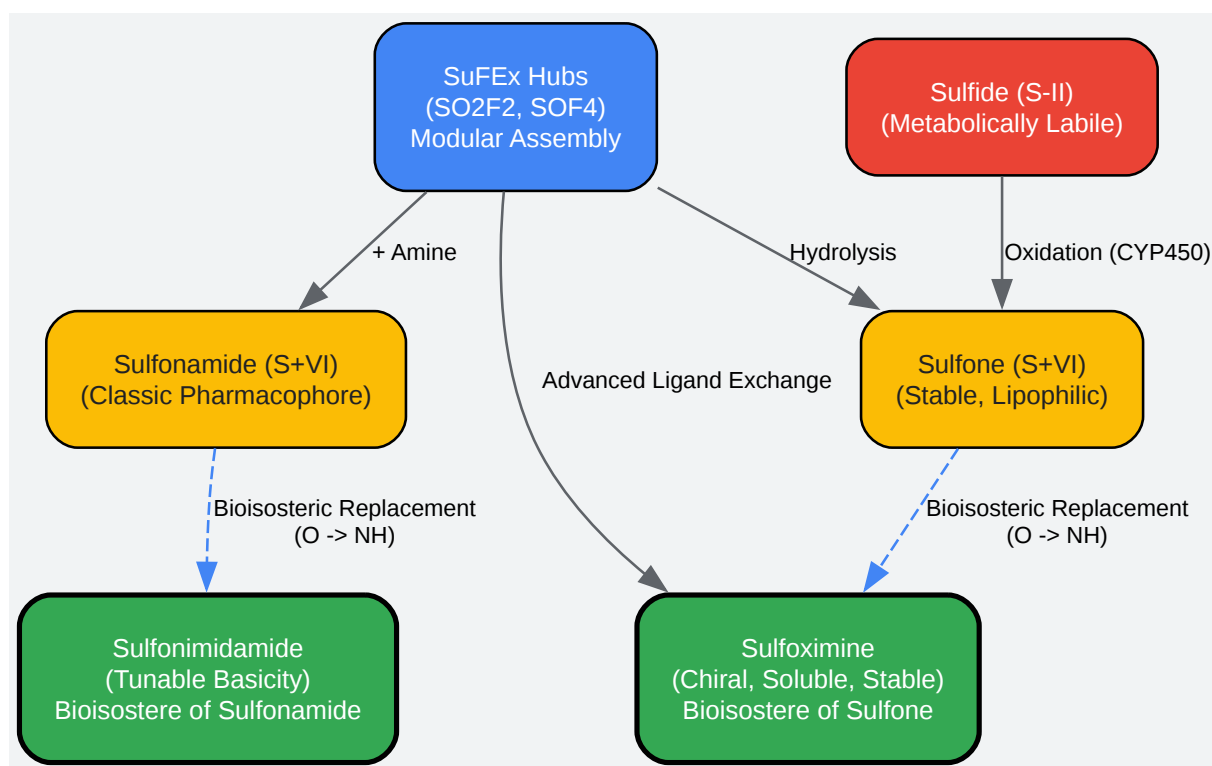
) is arguably the most important "emerging" motif. It is isoelectronic with a sulfone but replaces one oxygen with a nitrogen.

- **Solubility:** The basic nitrogen (if unsubstituted) or polar N-substituent increases aqueous solubility compared to the lipophilic sulfone.
 - **Vectorization:** The nitrogen provides an attachment point for further functionalization, allowing growth into new sub-pockets of a protein target.
 - **Stability:** Sulfoximines are generally metabolically stable and resistant to hydrolysis.
-

Case Study: Ceralasertib (AZD6738) In the development of ATR inhibitors, AstraZeneca utilized a sulfoximine moiety. The sulfoximine provided a critical H-bond interaction while maintaining a favorable pharmacokinetic profile, superior to the corresponding sulfone analogs.

Part 2: Visualizing the Sulfur Space

The following diagram illustrates the relationship between standard sulfur motifs and the high-value "neglected" space, guiding the medicinal chemist on bioisosteric replacement strategies.



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Caption: Bioisosteric relationships between classical sulfur groups (yellow/red) and emerging high-valency scaffolds (green), enabled by SuFEx technologies (blue).

Part 3: SuFEx Click Chemistry – The Engine of Discovery

Sulfur(VI) Fluoride Exchange (SuFEx), pioneered by K. Barry Sharpless, is the "new generation" of click chemistry. It relies on the unique stability of the S(VI)-F bond, which is resistant to reduction, oxidation, and thermolysis, yet reacts exclusively with specific nucleophiles (silyl ethers, amines) under activation.

The Hubs

- Sulfuryl Fluoride (

): The most common gas hub. Connects two nucleophiles (e.g., phenol + amine) to form sulfates or sulfamides.

- Thionyl Tetrafluoride (ngcontent-ng-c3932382896="" _ngghost-ng-c1874552323="" class="inline ng-star-inserted">

): A multidimensional hub.[5] It reacts with primary amines to form an iminosulfur oxydifluoride (

), leaving two reactive fluorines for further sequential substitution.[5] This allows the construction of 3D chiral centers.

Mechanism & Stability

The S-F bond energy in

is ~90 kcal/mol (compared to ~46 kcal/mol for S-Cl).[6] This high energy barrier prevents non-specific hydrolysis in biological media, making sulfonyl fluorides excellent candidates for covalent probes that target specific protein residues (e.g., tyrosine, lysine) only when positioned precisely in a binding pocket.

Part 4: Experimental Protocols

Protocol: Synthesis of a Sulfoximine via Rhodium Catalysis

Context: Converting a sulfoxide to a sulfoximine (stereospecific).

Reagents:

- Sulfoxide substrate ()
- Trifluoroacetamide ()
- Iodosobenzene diacetate ()
- Catalyst:

(2.5 mol%)

- Solvent: Dichloromethane (DCM)
- Base: MgO

Step-by-Step:

- Setup: In a flame-dried flask, dissolve the sulfoxide (1.0 equiv) in DCM (0.2 M).
- Addition: Add Trifluoroacetamide (2.0 equiv), MgO (4.0 equiv), and (0.025 equiv).
- Oxidant: Add (1.5 equiv) in one portion.
- Reaction: Stir vigorously at room temperature for 12–24 hours. Monitor by TLC/LCMS for the formation of the N-trifluoroacetyl sulfoximine.
- Deprotection (Optional): To obtain the free NH-sulfoximine, treat the intermediate with in MeOH at room temperature for 2 hours.
- Purification: Filter through a celite pad, concentrate, and purify via silica gel chromatography (typically requiring polar eluents like EtOAc/MeOH).

Protocol: SuFEx Coupling using (Fluorosulfate Synthesis)

Context: Creating a fluorosulfate "warhead" or intermediate from a phenol.

Reagents:

- Phenol substrate ()
- Sulfuryl Fluoride gas (

) - Caution: Toxic gas, handle in fume hood.

- Base: Triethylamine (

)[7]

- Solvent: DCM or THF

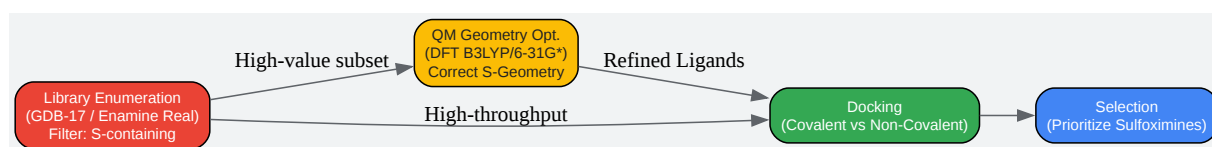
Step-by-Step:

- Preparation: Dissolve phenol (1.0 equiv) and (2.0 equiv) in DCM (0.5 M) in a round-bottom flask sealed with a septum.
- Gas Introduction: Balloon technique. Fill a balloon with gas from a cylinder. Insert a needle connected to the balloon into the reaction flask headspace.
- Reaction: Stir at room temperature for 2–4 hours. The reaction is usually rapid.
- Workup: Vent the excess gas safely (through a basic scrubber). Dilute with DCM, wash with 1N HCl (to remove amine), then brine.
- Isolation: Dry over

and concentrate. Aryl fluorosulfates are remarkably stable and often require no chromatography.

Part 5: Computational & Screening Strategy

Exploring sulfur space requires tailored virtual screening workflows. Standard force fields often poorly parameterize hypervalent sulfur.



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Caption: Workflow for virtually screening organosulfur libraries, emphasizing QM correction for hypervalent geometries.

Strategic Insight: When docking sulfoximines, ensure your docking software allows the nitrogen to act as both a donor (if NH) and an acceptor (via lone pair), and that the sulfur chirality is explicitly enumerated (R and S enantiomers often have vastly different activities).

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